

Application Notes and Protocols: Standard Operating Procedure for Handling Flammable Hydrocarbons

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Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethylpentane

Cat. No.: B097798

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This document provides a detailed standard operating procedure (SOP) for the safe handling of flammable hydrocarbons in a laboratory environment. Adherence to these protocols is critical for minimizing the risk of fire, explosion, and chemical exposure.

Hazard Identification and Classification

Flammable hydrocarbons are organic compounds primarily composed of hydrogen and carbon. They are volatile and can easily ignite. Understanding their classification is the first step in safe handling. The classification is primarily based on the flashpoint and boiling point of the liquid.^[1]
^[2]

Table 1: OSHA and NFPA Classification of Flammable and Combustible Liquids

Category/Class	Flash Point	Boiling Point	Examples
OSHA Category 1	< 73.4°F (23°C)	≤ 95°F (35°C)	Diethyl Ether, Pentane[1][2][3]
OSHA Category 2	< 73.4°F (23°C)	> 95°F (35°C)	Acetone, Benzene, Ethanol, Toluene[1][2] [3]
OSHA Category 3	≥ 73.4°F (23°C) and ≤ 140°F (60°C)	-	Xylene, Naphtha, Turpentine[1][2][3]
OSHA Category 4	> 140°F (60°C) and ≤ 199.4°F (93°C)	-	
NFPA Class IA	< 73°F (23°C)	< 100°F (38°C)	Diethyl Ether, Ligroin, Pentane, Heptane[3]
NFPA Class IB	< 73°F (23°C)	≥ 100°F (38°C)	Acetone, Benzene, Cyclohexane, Ethanol[3]
NFPA Class IC	≥ 73°F (23°C) and < 100°F (38°C)	-	Xylene, Naphtha, Turpentine[3]
NFPA Class II	≥ 100°F (38°C) and < 140°F (60.5°C)	-	
NFPA Class IIIA	≥ 140°F (60.5°C) and < 200°F (93.3°C)	-	
NFPA Class IIIB	≥ 200°F (93.3°C)	-	

Note: Always refer to the Safety Data Sheet (SDS) for the specific chemical to confirm its classification and associated hazards.[4][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling flammable hydrocarbons to prevent skin and eye contact.

Table 2: Required Personal Protective Equipment

PPE	Specifications
Eye Protection	ANSI-approved safety glasses or chemical splash goggles. A face shield may be necessary for splash hazards. [6]
Hand Protection	Nitrile gloves are generally recommended. For prolonged contact or larger volumes, consult the SDS or a glove manufacturer's guide. [6] [7]
Body Protection	A flame-resistant lab coat is required. Clothing made of natural fibers like cotton is preferable to synthetics. [6] [8]
Footwear	Closed-toe shoes must be worn at all times in the laboratory.

Storage Protocols

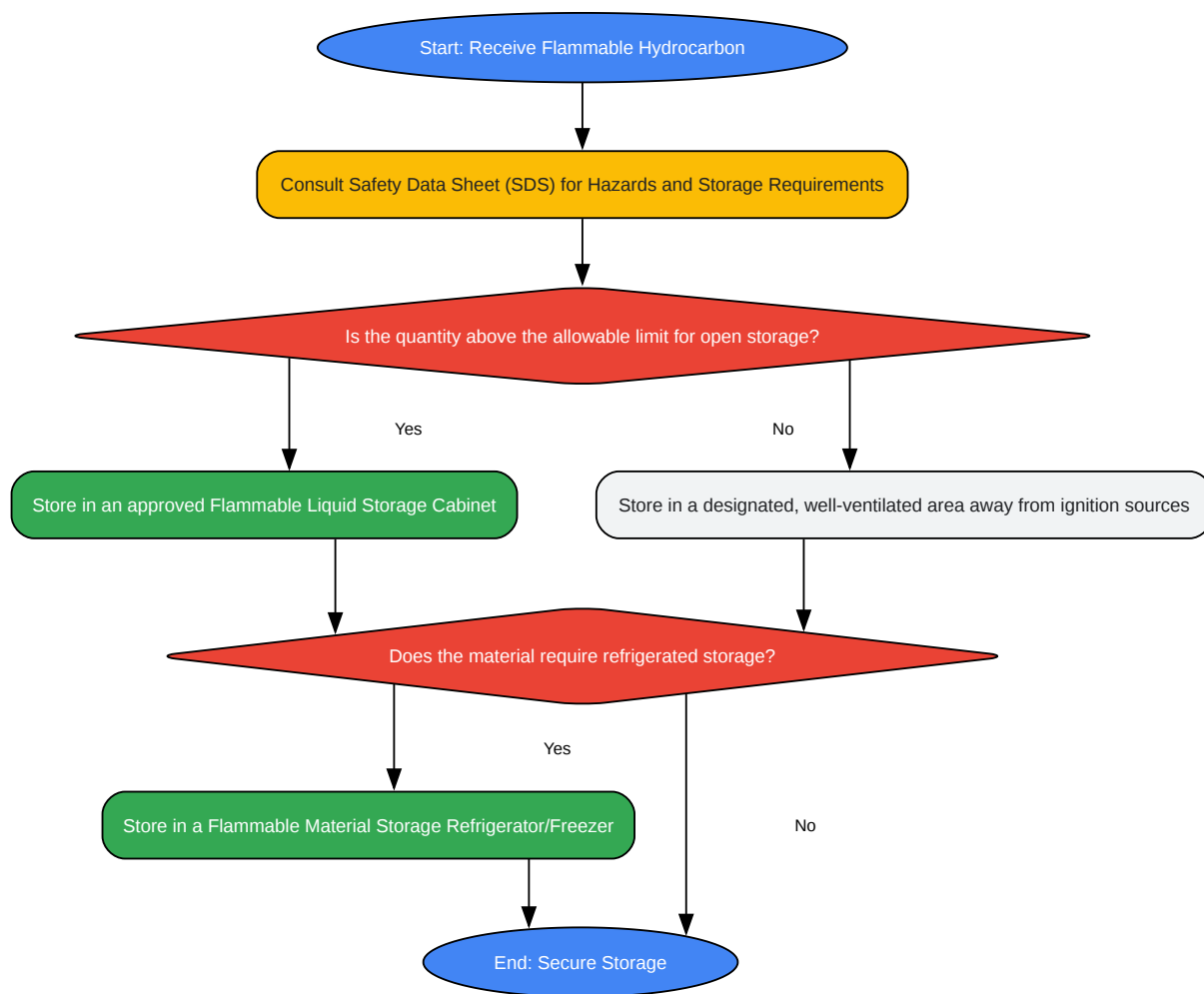
Proper storage of flammable hydrocarbons is crucial to prevent ignition and contain spills.

- **Storage Location:** Store flammable liquids in designated, well-ventilated areas away from heat, sparks, open flames, and incompatible materials.[\[9\]](#)[\[10\]](#)
- **Flammable Storage Cabinets:** For quantities exceeding specified limits, approved flammable storage cabinets must be used.[\[2\]](#) These cabinets are designed to be fire-resistant and contain spills.
- **Container Limits:** The quantity of flammable liquids stored outside of a flammable cabinet is limited by OSHA and NFPA standards.[\[2\]](#)[\[11\]](#)
- **Refrigerators and Freezers:** Only use refrigerators and freezers specifically designed and approved for the storage of flammable materials. Standard household refrigerators are not suitable due to internal ignition sources.
- **Labeling:** All containers of flammable hydrocarbons must be clearly labeled with the chemical name and appropriate hazard warnings.[\[2\]](#)

Table 3: NFPA 45 Laboratory Storage Limits for Flammable and Combustible Liquids (per 100 sq. ft.)

Laboratory Hazard Class	Class I Liquids	Class I, II, and IIIA Liquids Combined
Class A (High Hazard)	10 gallons (20 gallons in safety cans)	20 gallons (40 gallons in safety cans) [11]
Class B (Moderate Hazard)	5 gallons (10 gallons in safety cans)	10 gallons (20 gallons in safety cans)
Class C (Low Hazard)	2 gallons	4 gallons
Class D (Minimal Hazard)	1 gallon	2 gallons

Note: These limits can be influenced by the presence of an automatic fire suppression system. Always consult the latest NFPA 45 standard for detailed requirements.[\[11\]](#)

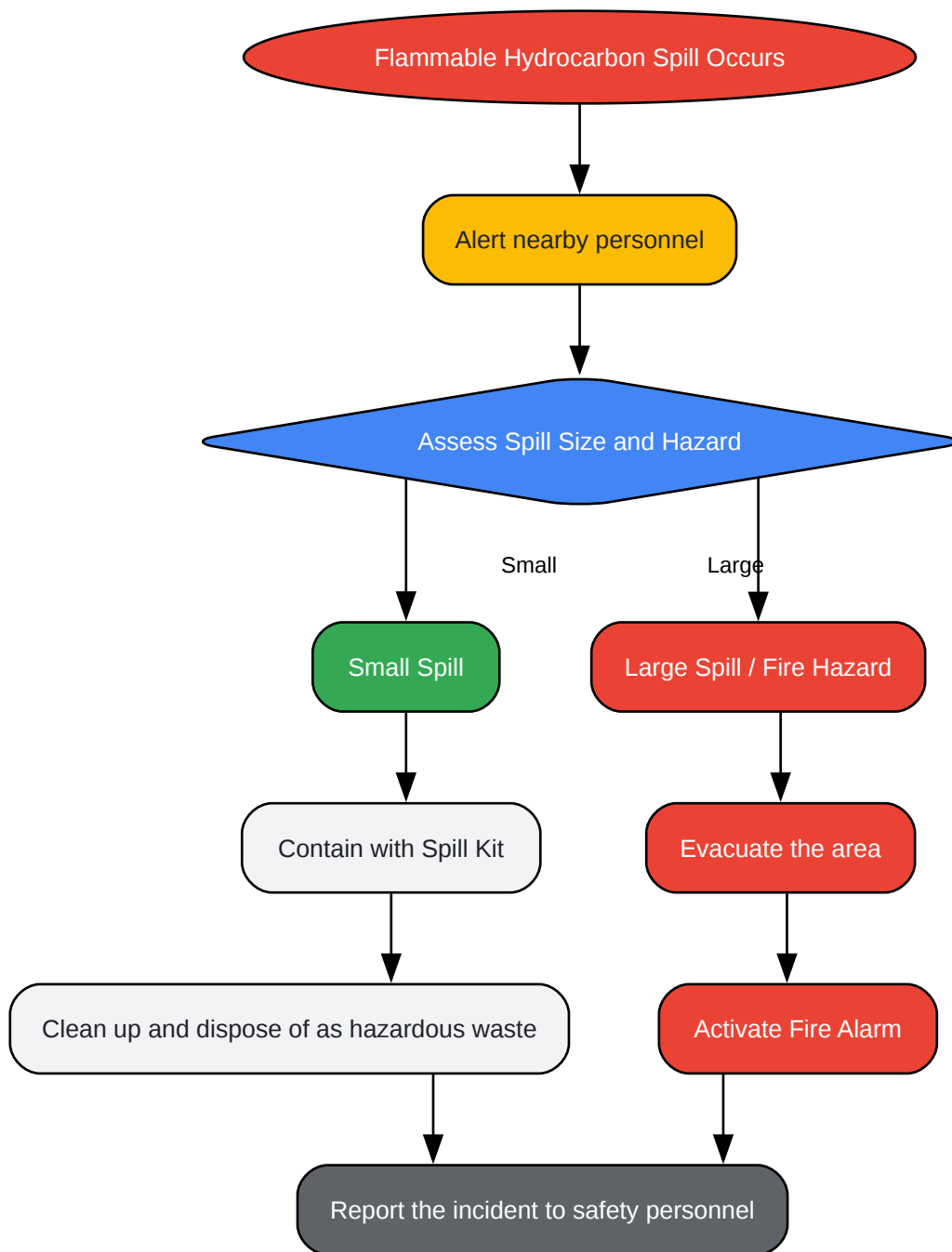


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Flammable Hydrocarbon Storage Decision Workflow

Handling and Dispensing Protocols

- Ventilation: Always handle flammable hydrocarbons in a well-ventilated area, preferably within a chemical fume hood, to prevent the accumulation of flammable vapors.[8][12]
- Ignition Sources: Eliminate all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[8][12]
- Grounding and Bonding: When transferring flammable liquids from large metal containers (greater than 4 liters), it is imperative to bond and ground the containers to prevent the buildup of static electricity, which can create a spark and cause ignition.[8][12]
- Secondary Containment: Use secondary containment, such as a chemical-resistant tray, when transporting or dispensing flammable liquids to contain any potential spills.[9]
- Container Closure: Keep containers of flammable liquids tightly closed when not in use.[9]



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